

# Phenyl Chloroformate: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Phenyl chloroformate

Cat. No.: B146348

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For researchers, scientists, and drug development professionals, the proper handling of reactive chemical reagents is paramount to ensuring a safe and productive laboratory environment. **Phenyl chloroformate**, a versatile reagent used in the synthesis of carbonates, carbamates, and in peptide coupling reactions, presents significant health and safety risks if not managed correctly.<sup>[1][2]</sup> This in-depth technical guide provides a comprehensive overview of the safety precautions and handling guidelines for **phenyl chloroformate**, incorporating quantitative data, detailed procedural protocols, and logical workflow diagrams to mitigate risks associated with its use.

## Hazard Identification and Classification

**Phenyl chloroformate** is classified as a hazardous substance with multiple risk factors. It is a combustible liquid that is harmful if swallowed and fatal if inhaled.<sup>[3][4][5]</sup> The substance is corrosive and can cause severe skin burns and eye damage.<sup>[3][4][5]</sup> Additionally, it may cause respiratory irritation and is corrosive to metals.<sup>[3][5]</sup>

GHS Hazard Statements: H227, H290, H302, H314, H330, H335<sup>[5][6]</sup>

## Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **phenyl chloroformate** is essential for its safe handling and storage.

Property	Value	Reference
Appearance	Colorless to light yellow liquid	[7][8]
Odor	Pungent, strong	[1][8][9][10]
Molecular Formula	C7H5ClO2	[3]
Molecular Weight	156.57 g/mol	[3]
Boiling Point	74 - 75 °C at 17 hPa	[7]
Melting Point/Freezing Point	-24.99 °C	[7]
Flash Point	69 °C (closed cup)	[7][8][10]
Vapor Pressure	0.89 hPa at 20 °C; 5.51 hPa at 50 °C	[7]
Vapor Density	5.40 - 5.41 (Air = 1.0)	[3][7]
Specific Gravity / Density	1.244 - 1.248 g/cm <sup>3</sup> at 25 °C	[3][4][7]
Solubility	Decomposes in contact with water	[3]
Autoignition Temperature	540 °C / 1004 °F	[3][10]

## Exposure Controls and Personal Protection

To minimize exposure and ensure personal safety, a multi-layered approach combining engineering controls, administrative controls, and personal protective equipment (PPE) is mandatory.

### Engineering Controls

- Ventilation: All work with **phenyl chloroformate** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][7][11][12] Above 69°C, a closed system and ventilation are required.[10][12]
- Emergency Equipment: Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[1]

## Personal Protective Equipment (PPE)

PPE Type	Specifications	Reference
Eye/Face Protection	Chemical safety goggles or safety glasses and a face shield (8-inch minimum).	<a href="#">[1]</a> <a href="#">[5]</a>
Skin Protection	Chemical-resistant gloves (inspect before use) and a complete suit protecting against chemicals.	<a href="#">[1]</a> <a href="#">[5]</a>
Respiratory Protection	In case of inadequate ventilation or when vapors/aerosols are generated, wear a full-face respirator with appropriate cartridges (e.g., type ABEK) or a self-contained breathing apparatus (SCBA). <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[12]</a>	
Footwear	Safety shoes.	<a href="#">[1]</a>

## Handling and Storage

### Safe Handling Procedures

- Do not handle until all safety precautions have been read and understood.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)[\[7\]](#)[\[11\]](#)
- Do not breathe fumes, mist, spray, or vapors.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)[\[7\]](#)[\[11\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[3\]](#)[\[7\]](#)[\[11\]](#)
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[\[5\]](#)[\[7\]](#)[\[12\]](#)

- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[4\]](#)[\[7\]](#)

## Storage Requirements

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[7\]](#)[\[11\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)[\[3\]](#)[\[7\]](#)[\[11\]](#) Opened containers must be carefully resealed and kept upright.[\[5\]](#)[\[7\]](#)
- Recommended storage temperature is 2 - 8 °C in an explosion-proof refrigerator.[\[1\]](#)[\[7\]](#)[\[11\]](#)
- Store under an inert gas as the material is moisture-sensitive.[\[1\]](#)[\[5\]](#)
- Store in a corrosive-resistant container with a resistant inner liner.[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, amines, bases, and alcohols.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[9\]](#)

## Emergency Procedures

### First Aid Measures

Immediate medical attention is critical in all cases of exposure.

Exposure Route	First Aid Protocol	Reference
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Get immediate medical advice/attention.	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[11]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Get immediate medical advice/attention.	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[11]</a>
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical advice/attention.	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get immediate medical advice/attention.	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[11]</a>

## Spill and Leak Procedures

In the event of a spill, immediate and appropriate action is necessary to prevent harm to personnel and the environment.

- Immediate Actions: Evacuate unnecessary personnel and ensure adequate ventilation.[\[1\]](#)[\[4\]](#)  
[\[7\]](#) Eliminate all ignition sources.[\[9\]](#)[\[11\]](#)

- Personal Protection: Only qualified personnel equipped with suitable protective equipment, including respiratory protection, should intervene.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- Containment: Stop the leak if it is safe to do so.[\[1\]](#) For small spills, absorb with a dry, inert chemical absorbent. For large spills, dike for recovery or absorb with appropriate material.[\[1\]](#) Do not use water.[\[9\]](#)
- Clean-up: Use non-sparking tools to collect the absorbed material and place it in a suitable, closed container for disposal.[\[11\]](#)[\[12\]](#)
- Environmental Precautions: Prevent the spill from entering sewers or public waters.[\[1\]](#)[\[7\]](#)

## Stability and Reactivity

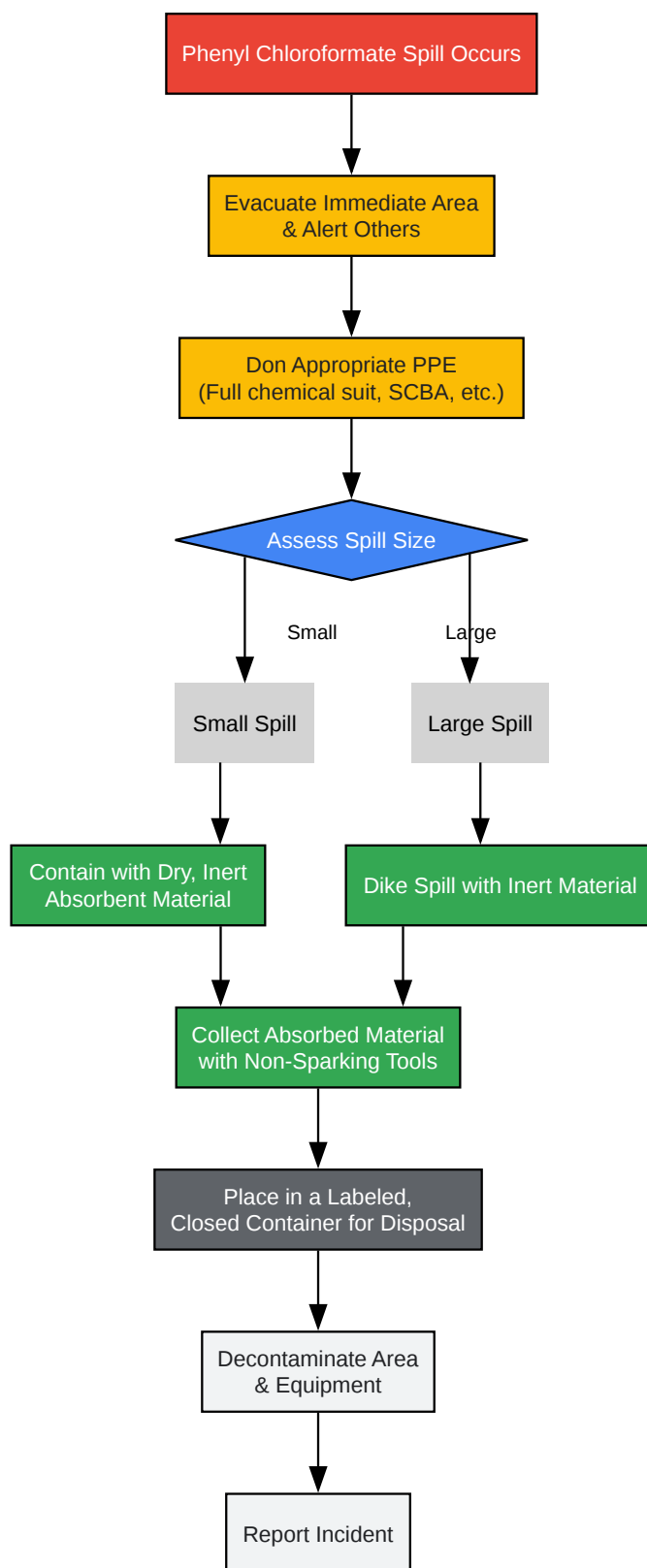
- Reactivity: **Phenyl chloroformate** reacts violently with water, generating heat and corrosive gases.[\[1\]](#)[\[3\]](#) It is incompatible with strong oxidizing agents, alcohols, amines, and bases.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[9\]](#)
- Chemical Stability: The substance is stable under recommended storage conditions.[\[7\]](#)
- Conditions to Avoid: Heat, flames, sparks, and exposure to moisture.[\[7\]](#)[\[11\]](#)
- Hazardous Decomposition Products: Thermal decomposition generates carbon oxides and hydrogen chloride gas.[\[1\]](#)[\[3\]](#)[\[7\]](#)

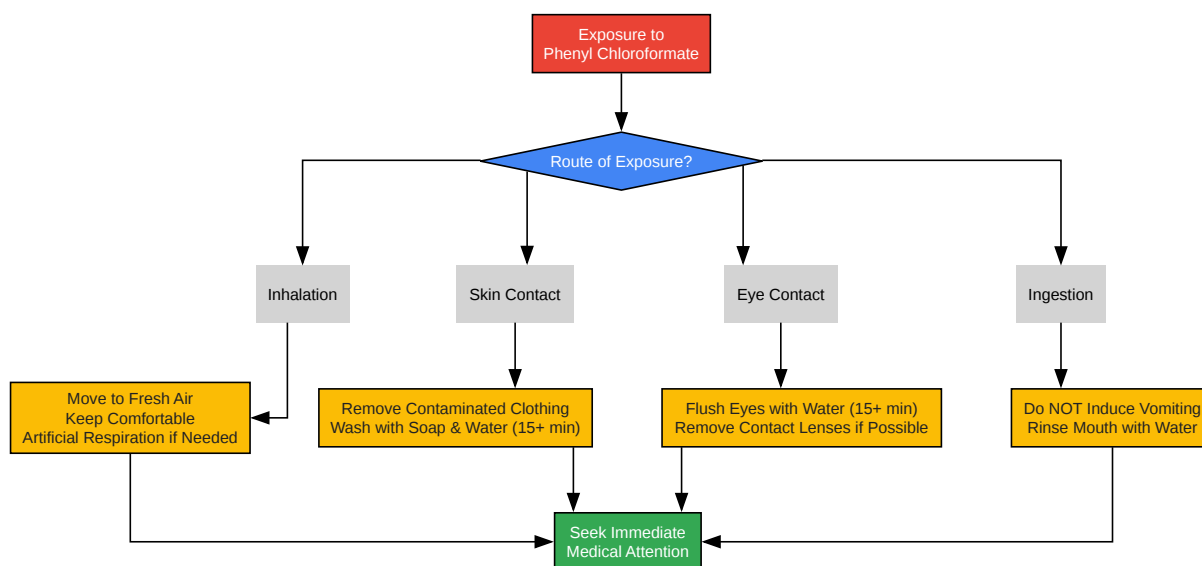
## Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[3\]](#)[\[11\]](#) Disposal should be handled by a licensed professional waste disposal service.[\[5\]](#) Do not empty into drains.[\[3\]](#)[\[7\]](#)

## Diagrams

### Logical Workflow for Phenyl Chloroformate Spill Response





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